

Application Notes and Protocols for (R)-ZG197

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Compound of Interest

Compound Name: (R)-ZG197

Cat. No.: B12403449

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(R)-ZG197, with the CAS Number 2999672-72-7, is a highly selective activator of *Staphylococcus aureus* Caseinolytic protease P (SaClpP). These application notes provide detailed recommendations for its handling, storage, and use in research applications, with a primary focus on the recommended solvent and preparation of solutions for in vitro and in vivo studies.

Chemical Information

Property	Value
Chemical Formula	C ₂₈ H ₃₅ F ₃ N ₄ O ₃
Molecular Weight	532.61 g/mol
CAS Number	2999672-72-7

Recommended Solvent and Stock Solution Preparation

The recommended solvent for preparing stock solutions of **(R)-ZG197** is Dimethyl Sulfoxide (DMSO). DMSO is a polar aprotic solvent that can dissolve a wide range of organic compounds and is miscible with water and many organic solvents.^{[1][2][3]}

Quantitative Data for Stock Solution Preparation in DMSO

The following table provides the required volumes of DMSO to prepare stock solutions of **(R)-ZG197** at various concentrations, based on a molecular weight of 532.61 g/mol .

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	1.88 mL	9.39 mL	18.78 mL
5 mM	0.38 mL	1.88 mL	3.76 mL
10 mM	0.19 mL	0.94 mL	1.88 mL
50 mM	0.04 mL	0.19 mL	0.38 mL

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(R)-ZG197** in DMSO.

Materials:

- **(R)-ZG197** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes

Procedure:

- Equilibrate the vial of **(R)-ZG197** powder to room temperature before opening to prevent condensation of moisture.
- Weigh out the desired amount of **(R)-ZG197** powder using an analytical balance in a chemical fume hood. For example, weigh 5 mg of **(R)-ZG197**.
- Add the appropriate volume of DMSO to the powder to achieve a 10 mM concentration. For 5 mg of **(R)-ZG197**, add 0.94 mL of DMSO.

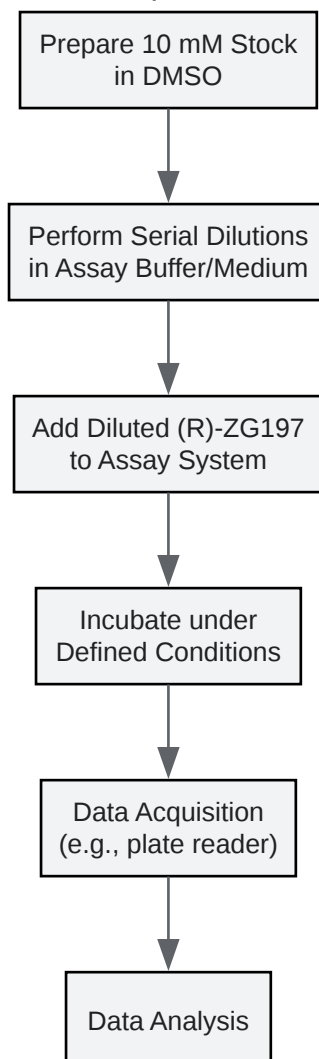
- Vortex the solution until the **(R)-ZG197** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller volumes in sterile, light-protected tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks).

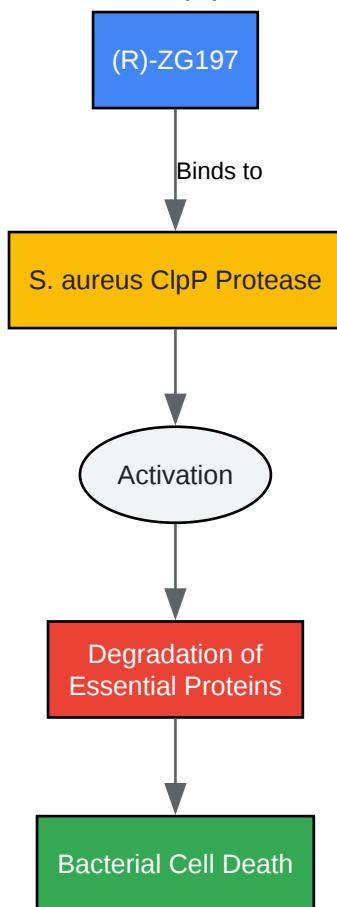
Application in In Vitro Assays

For most in vitro cellular and biochemical assays, the DMSO stock solution of **(R)-ZG197** should be serially diluted with the appropriate aqueous buffer or cell culture medium to the final desired working concentration. It is critical to ensure that the final concentration of DMSO in the assay does not exceed a level that affects the experimental system, typically below 0.5% (v/v).

Experimental Workflow for In Vitro Assays

Workflow for In Vitro Experiments with (R)-ZG197



Mechanism of Action of (R)-ZG197 in *S. aureus*

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References

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- [2. gchemglobal.com \[gchemglobal.com\]](#)
- [3. Dimethyl Sulfoxide | \(CH₃\)₂SO | CID 679 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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